

A Comprehensive Technical Guide to 7-Methoxynaphthalen-1-ol for Advanced Research

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Compound of Interest

Compound Name: 7-Methoxynaphthalen-1-ol

Cat. No.: B027389

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Abstract: This document provides an in-depth technical overview of **7-Methoxynaphthalen-1-ol** (CAS No. 67247-13-6), a key intermediate in synthetic organic chemistry. Its significance is notably highlighted by its role as a precursor in the synthesis of pharmaceutically active compounds like Agomelatine.^{[1][2][3]} This guide consolidates critical information on its nomenclature, physicochemical properties, synthesis, analytical characterization, and safe handling protocols, tailored for researchers, chemists, and professionals in the field of drug development.

Core Identifiers and Nomenclature

Accurate identification of chemical compounds is fundamental for scientific communication and procurement. **7-Methoxynaphthalen-1-ol** is known by several synonyms, and its core identifiers are cataloged below for unambiguous reference.

Identifier Type	Value	Source
IUPAC Name	7-methoxynaphthalen-1-ol	PubChem[4]
CAS Number	67247-13-6	Sigma-Aldrich, PubChem[4]
PubChem CID	599942	PubChem[4]
Molecular Formula	C ₁₁ H ₁₀ O ₂	PubChem[4]
Molecular Weight	174.20 g/mol	PubChem[4]
InChI Key	KUKJAAZDXZNNPD-UHFFFAOYSA-N	Sigma-Aldrich, PubChem[4]
Canonical SMILES	<chem>COC1=CC2=C(C=CC=C2O)C=C1</chem>	PubChem[4]
Common Synonyms	7-Methoxy-1-naphthol, 1-Hydroxy-7-methoxynaphthalene	PubChem[4], LookChem[1]

Physicochemical and Computed Properties

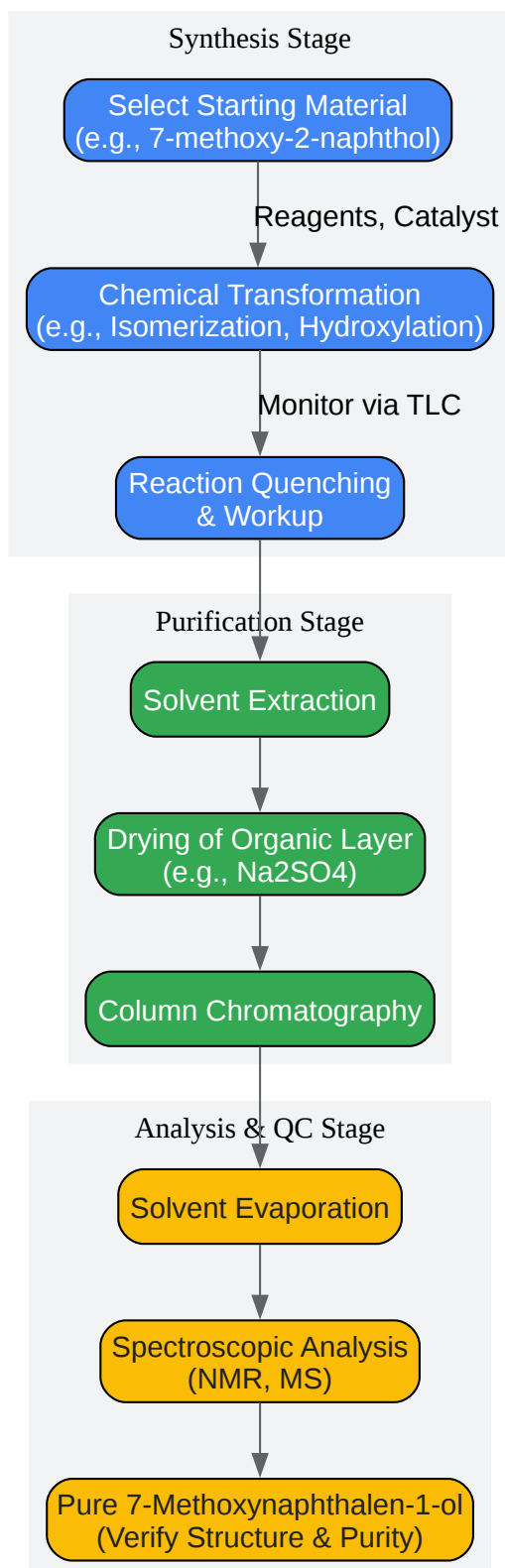
Understanding the physical and chemical properties of **7-Methoxynaphthalen-1-ol** is crucial for designing experiments, particularly for reaction setup, solvent selection, and purification processes.

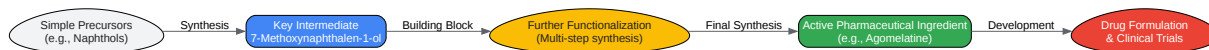
Property	Value	Notes / Source
Physical Form	Solid, Pale Yellow to Yellow-brown Solid	Sigma-Aldrich, Guidechem[5]
Melting Point	122-124 °C	ChemicalBook[6]
Boiling Point (Predicted)	336.7 ± 15.0 °C at 760 mmHg	LookChem[1], Chemsr[7]
Solubility	Slightly soluble in Chloroform and Methanol. Very slightly soluble in water (0.35 g/L at 25 °C).	LookChem[1], Guidechem[5]
Density (Predicted)	1.193 - 1.2 g/cm ³	LookChem[1], Chemsr[7]
pKa (Predicted)	9.50 ± 0.40	LookChem[1], Guidechem[5]
LogP (XLogP3)	2.3	PubChem[4]
Topological Polar Surface Area	29.5 Å ²	PubChem[4]

Synthesis and Mechanistic Considerations

7-Methoxynaphthalen-1-ol is a valuable synthetic intermediate. While multiple synthetic routes exist for related naphthalenic structures, a common strategy involves the modification of more readily available precursors. For instance, processes have been developed starting from 7-methoxy-naphthalen-2-ol or 7-methoxy-1-tetralone, highlighting the chemical versatility of the naphthalene scaffold in accessing specific isomers.[2][3][8] The choice of starting material is often dictated by cost, availability, and the number of synthetic steps required.[2][3]

The diagram below illustrates a generalized workflow for the synthesis, purification, and characterization of a target compound like **7-Methoxynaphthalen-1-ol**, emphasizing the critical quality control checkpoints.





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